

Technical Support Center: Umeclidinium Solubility for Experimental Use

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Compound of Interest

Compound Name: **Umeclidinium**

Cat. No.: **B1249183**

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This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing solubility challenges with **umeclidinium** bromide in experimental buffers.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **umeclidinium** bromide?

A1: **Umeclidinium** bromide is a crystalline solid that is sparingly soluble in aqueous buffers and slightly soluble in water.^{[1][2][3]} It is, however, soluble in organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide.^[1] The complex structure of **umeclidinium**, containing both hydrophobic and ionic components, influences its solubility characteristics.^[4]

Q2: I am having trouble dissolving **umeclidinium** bromide directly into my aqueous experimental buffer. What am I doing wrong?

A2: Direct dissolution in aqueous buffers can be challenging due to the compound's low water solubility. A common and effective technique is to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it with your aqueous buffer of choice.^[1]

Q3: What is the recommended procedure for preparing a working solution of **umeclidinium** bromide in an aqueous buffer?

A3: For maximum solubility in aqueous buffers, it is recommended to first dissolve **umeclidinium** bromide in DMSO to create a stock solution. This stock solution can then be diluted with the aqueous buffer to the desired final concentration.^[1] For example, a solubility of approximately 0.25 mg/mL can be achieved in a 1:3 solution of DMSO:PBS (pH 7.2).^[1] It is advisable not to store the final aqueous solution for more than one day.^[1]

Q4: Can I adjust the pH of my buffer to improve **umeclidinium** solubility?

A4: While pH adjustment is a common technique for improving the solubility of ionizable compounds, specific data on the effect of pH on **umeclidinium** bromide solubility is not readily available in the provided search results. However, since **umeclidinium** is a quaternary ammonium compound, its charge is permanent and not significantly affected by pH changes within a typical physiological range.

Q5: Are there other methods to enhance the solubility of **umeclidinium** bromide?

A5: General techniques for enhancing the solubility of poorly soluble drugs that could be explored include the use of co-solvents, surfactants, or complexation agents like cyclodextrins.^{[5][6]} For instance, sulfobutylether beta-cyclodextrin sodium has been shown to significantly improve the solubility of **umeclidinium** bromide.^[6]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation observed after diluting DMSO stock solution with aqueous buffer.	The final concentration of umeclidinium bromide exceeds its solubility limit in the final buffer composition.	<ul style="list-style-type: none">- Increase the proportion of DMSO in the final solution (note: consider the potential effects of DMSO on your experimental system).-Decrease the final concentration of umeclidinium bromide.- Warm the solution gently (ensure temperature stability for your experiment).
Cloudiness or incomplete dissolution of the powder in the initial solvent.	The solvent is not suitable or the concentration is too high.	<ul style="list-style-type: none">- Ensure you are using a recommended organic solvent like DMSO, ethanol, or dimethylformamide.[1]-Increase the volume of the solvent to lower the concentration.- Gently warm and vortex the solution to aid dissolution.
Inconsistent experimental results.	Potential degradation or precipitation of umeclidinium bromide in the aqueous solution over time.	<ul style="list-style-type: none">- Prepare fresh aqueous solutions of umeclidinium bromide for each experiment. It is not recommended to store aqueous solutions for more than one day.[1]- Store the DMSO stock solution at -20°C for long-term stability.[1]

Quantitative Solubility Data

Solvent/Buffer System	Approximate Solubility	Reference
Ethanol	~0.14 mg/mL	[1]
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	[1]
Dimethylformamide (DMF)	~10 mg/mL	[1]
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	[1]
Water	Slightly soluble	[2][3]
Methanol	Slightly soluble	[2][3]
Acetonitrile	Slightly soluble	[2][3]
Propan-1-ol	Slightly soluble	[2][3]

Experimental Protocols

Protocol for Preparing a 10 mM **Umeclidinium** Bromide Stock Solution in DMSO

- Materials:

- **Umeclidinium** bromide (MW: 508.5 g/mol)[1]
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer

- Procedure:

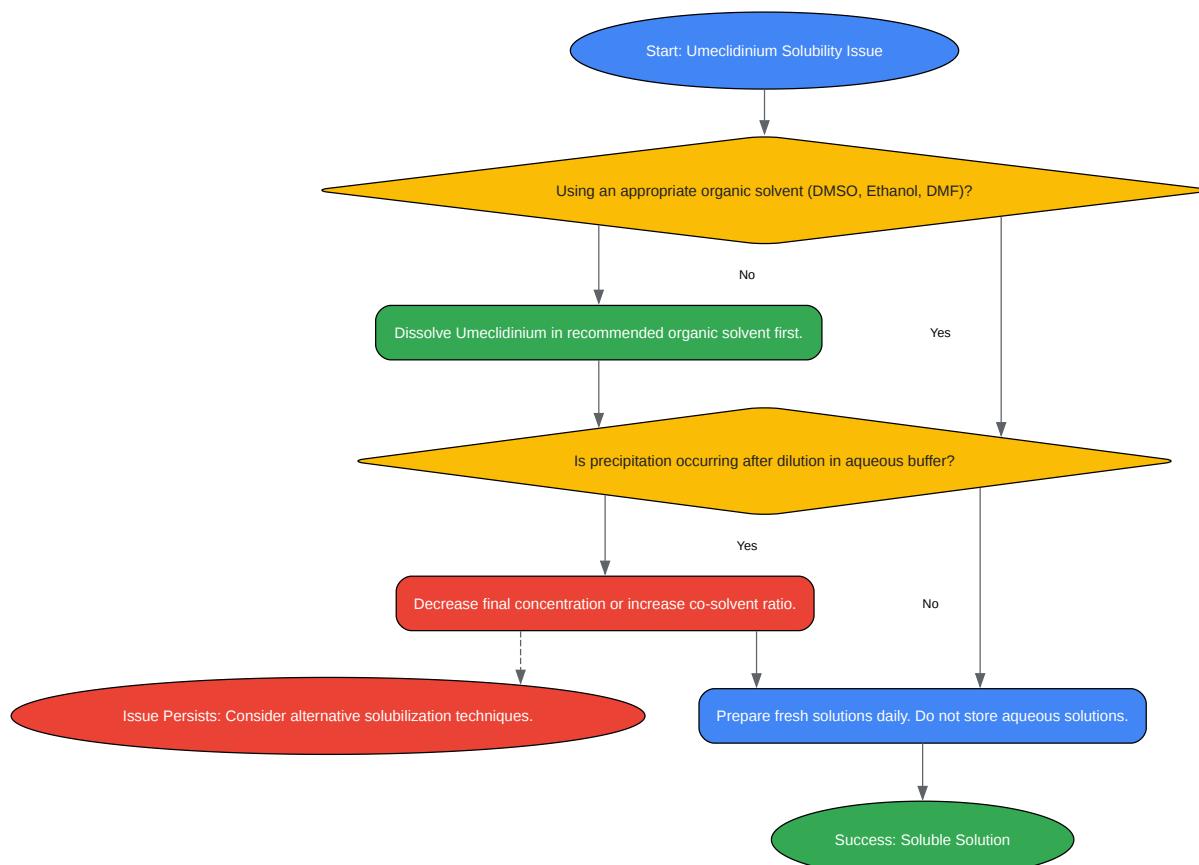
1. Weigh out 5.085 mg of **umeclidinium** bromide powder and transfer it to a sterile microcentrifuge tube.
2. Add 1 mL of anhydrous DMSO to the tube.
3. Vortex the tube until the **umeclidinium** bromide is completely dissolved. Gentle warming may be applied if necessary.

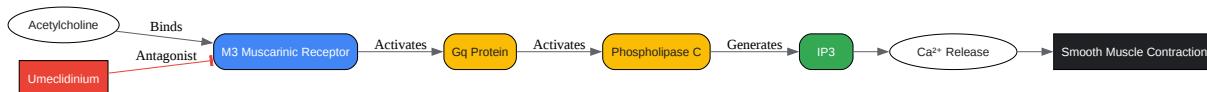
4. Store the 10 mM stock solution at -20°C.

Protocol for Preparing a 10 µM Working Solution in PBS from a 10 mM DMSO Stock

- Materials:
 - 10 mM **umeclidinium** bromide stock solution in DMSO
 - Phosphate-buffered saline (PBS), pH 7.2
 - Sterile conical tubes
- Procedure:
 1. Prepare a 1:100 intermediate dilution by adding 10 µL of the 10 mM DMSO stock solution to 990 µL of PBS in a sterile conical tube. This results in a 100 µM solution in 1% DMSO/PBS.
 2. Prepare the final 10 µM working solution by performing a 1:10 dilution of the intermediate solution. Add 100 µL of the 100 µM intermediate solution to 900 µL of PBS. The final DMSO concentration will be 0.1%.

Visualizations



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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- 2. tga.gov.au [tga.gov.au]
- 3. tga.gov.au [tga.gov.au]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. ijpbr.in [ijpbr.in]
- 6. US11304897B2 - Pharmaceutical formulation containing umeclidinium bromide and vilanterol trifénatate - Google Patents [patents.google.com]
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